

A Technical Guide to the Synthesis and Chemical Characterization of Cinolazepam

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Compound of Interest

Compound Name: Cinolazepam

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of the synthesis and chemical characterization of **Cinolazepam** (Gerodorm®), a benzodiazepine derivative with sedative and hypnotic properties. This guide is intended for professionals in the fields of medicinal chemistry, pharmacology, and drug development, offering detailed experimental protocols and characterization data to support research and analytical activities.

Introduction

Cinolazepam, with the IUPAC name 3-[7-chloro-5-(2-fluorophenyl)-3-hydroxy-2-oxo-2,3-dihydro-1H-1,4-benzodiazepin-1-yl]propanenitrile, is a hypnotic agent used for the short-term management of sleep disorders.[1] Structurally, it is a 1,4-benzodiazepine derivative distinguished by a 3-hydroxy group and a cyanoethyl substituent at the N1 position.[1] Like other benzodiazepines, its mechanism of action involves modulating the GABA-A receptor, which potentiates the inhibitory effects of the neurotransmitter gamma-aminobutyric acid (GABA) in the central nervous system.[1]

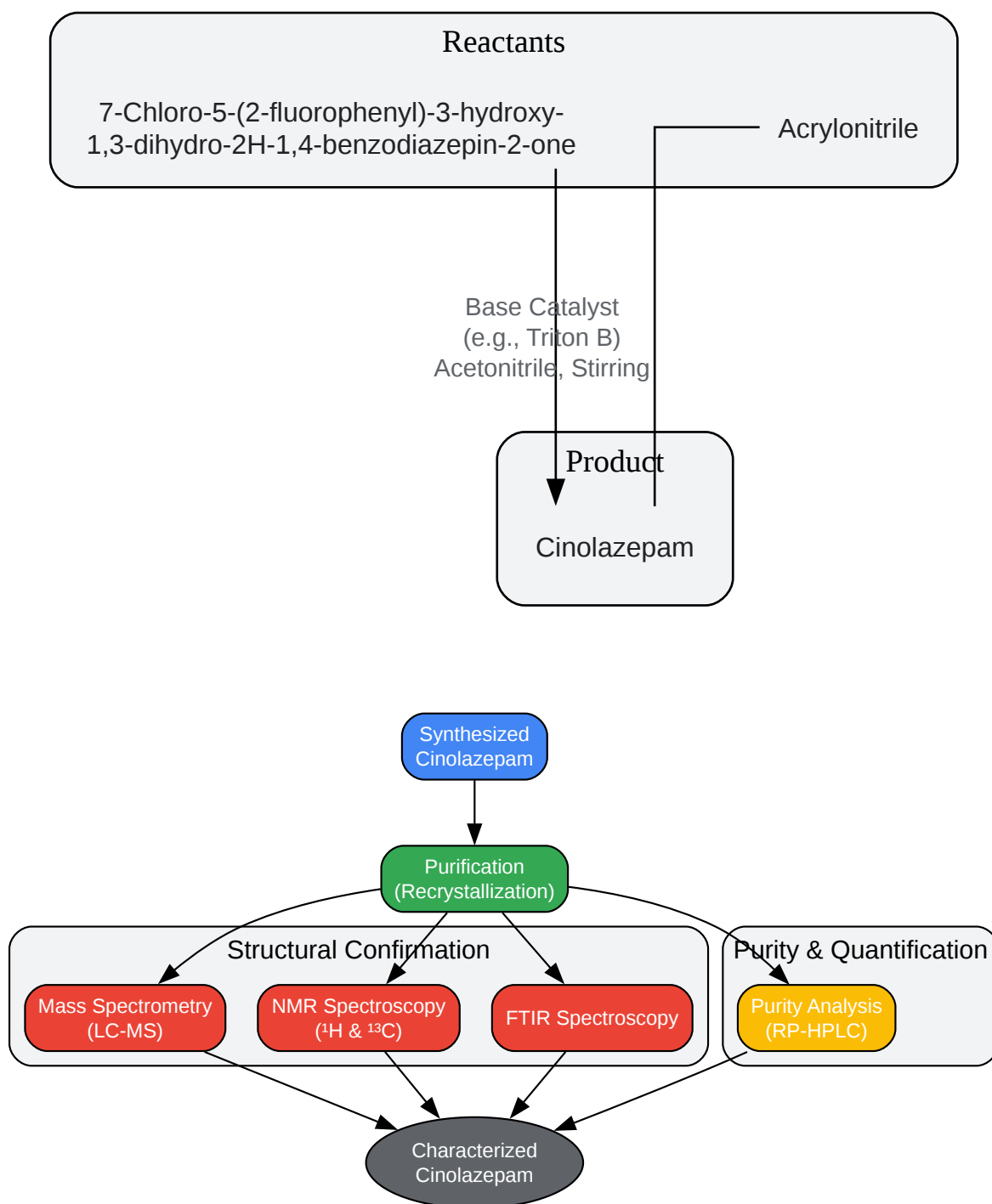
This document outlines a common synthetic route to **Cinolazepam** and details the analytical techniques essential for its structural confirmation and purity assessment.

Synthesis of Cinolazepam

The synthesis of **Cinolazepam** is principally achieved through the N-alkylation of a pre-existing benzodiazepine core structure. The most cited method involves the reaction of 7-chloro-5-(2-fluorophenyl)-2,3-dihydro-3-hydroxy-2-oxo-1H-1,4-benzodiazepine with acrylonitrile. This reaction, a Michael addition, selectively targets the nitrogen at the 1-position of the benzodiazepine ring.

Synthetic Pathway

The reaction proceeds by adding acrylonitrile to the N1 position of the benzodiazepine precursor, catalyzed by a base.



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References

- 1. Cinolazepam | C₁₈H₁₃ClFN₃O₂ | CID 3033621 - PubChem [pubchem.ncbi.nlm.nih.gov]
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